A Technical Guide to the Ground State Energy Levels of Rubidium-85

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Compound of Interest	
Compound Name:	Rubidium-85
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This technical guide provides a comprehensive overview of the ground state energy levels of the **Rubidium-85** (^{85}Rb) isotope, intended for researchers, scientists, and professionals in drug development utilizing atomic systems. This document details the hyperfine structure of the ground state, the influence of external magnetic fields (the Zeeman effect), and the experimental protocols used to probe these energy levels.

Introduction to the Ground State of **Rubidium-85**

Rubidium-85 is an alkali metal with a single valence electron.[1][2][3][4] Its electronic ground state is denoted as $5^2S_{1/2}$, indicating a principal quantum number of 5, a total electron spin (S) of 1/2, and a total orbital angular momentum (L) of 0.[5][6] The interaction between the magnetic moment of the single valence electron and the nuclear magnetic moment gives rise to a splitting of this ground state into multiple hyperfine levels.

The nuclear spin of **Rubidium-85** is I = 5/2.[7][8][9] The total angular momentum of the atom, denoted by F, is the sum of the electron's total angular momentum (J) and the nuclear spin (I). For the $5^2S_{1/2}$ ground state, J = 1/2. The possible values for F are therefore given by:

$$|J - I| \leq F \leq J + I \quad |1/2 - 5/2| \leq F \leq 1/2 + 5/2 \quad 2 \leq F \leq 3$$

Thus, the ground state of **Rubidium-85** is split into two hyperfine levels, corresponding to F=2 and F=3.[6][10] The energy separation between these two levels is approximately 3.035 GHz. [11][12]

Hyperfine Structure of the 5S$_{1/2}$ Ground State

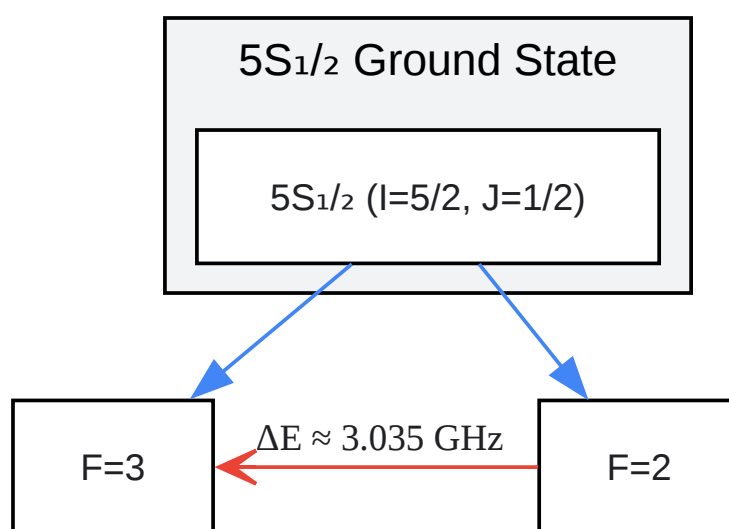The interaction Hamiltonian for the magnetic dipole hyperfine interaction is given by:

H_hfs = A_hfs * I · J

where A_hfs is the magnetic dipole constant. This interaction lifts the degeneracy of the ground state, resulting in the two hyperfine levels F=2 and F=3.

Visualization of Hyperfine Splitting

The following diagram illustrates the hyperfine splitting of the 5S$_{1/2}$ ground state of **Rubidium-85**.

Hyperfine Structure of ^{85}Rb Ground State (5S$_{1/2}$)

```
        5S₁/₂ Ground State
      ┌─────────────────────┐
      │  5S₁/₂ (I=5/2, J=1/2) │
      └─────────────────────┘
```

$$\Delta E \approx 3.035 \text{ GHz}$$

F=3   ←———————   F=2

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Caption: Hyperfine splitting of the ^{85}Rb ground state.

Zeeman Effect on the Ground State Hyperfine Levels

When an external magnetic field is applied, the degeneracy of the magnetic sublevels (m_F) for each hyperfine level is lifted. This phenomenon is known as the Zeeman effect. The energy
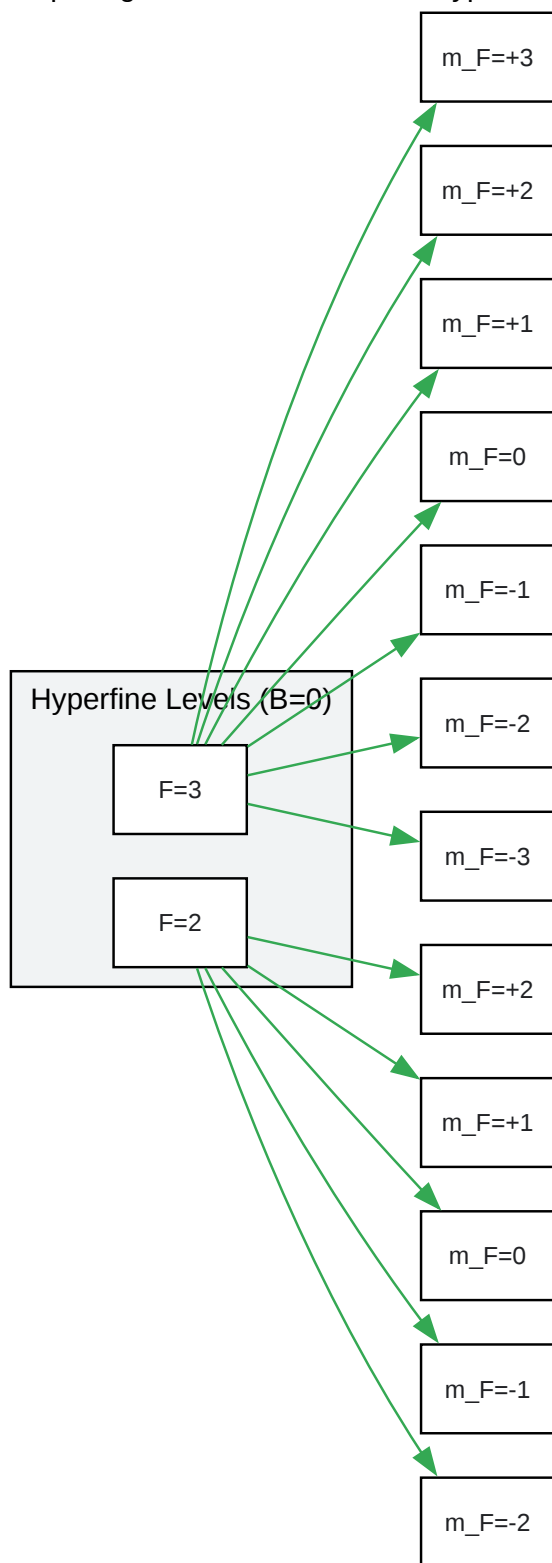
shift of each sublevel is given by:

$$\Delta E_{Zeeman} = g_F * \mu_B * B * m_F$$

where g_F is the Landé g-factor for the hyperfine level, μ_B is the Bohr magneton, B is the magnetic field strength, and m_F is the magnetic quantum number, which can take values from -F to +F in integer steps.

For the F=2 level, there are 2F+1 = 5 sublevels (m_F = -2, -1, 0, 1, 2). For the F=3 level, there are 2F+1 = 7 sublevels (m_F = -3, -2, -1, 0, 1, 2, 3).

Visualization of Zeeman Splitting

The following diagram illustrates the Zeeman splitting of the F=2 and F=3 hyperfine levels of the **Rubidium-85** ground state in the presence of an external magnetic field.

Zeeman Splitting of ^{85}Rb Ground State Hyperfine Levels

Caption: Zeeman splitting of ^{85}Rb ground state hyperfine levels.

Quantitative Data Summary

The following table summarizes the key quantitative data for the ground state of **Rubidium-85**.

Property	Symbol	Value	Units
Nuclear Spin	I	5/2	-
Ground State	-	$5^2S_{1/2}$	-
Total Angular Momentum Levels	F	2, 3	-
Hyperfine Splitting (F=2 to F=3)	ΔE_hfs	~3.035	GHz
Magnetic Dipole Constant	A_hfs	~1.011	GHz
Landé g-factor (F=2)	g_F	-1/3	-
Landé g-factor (F=3)	g_F	1/3	-

Experimental Protocols

Several high-precision spectroscopic techniques are employed to measure the ground state energy levels of **Rubidium-85**. The two most common methods are Saturated Absorption Spectroscopy and Optical Pumping.

Saturated Absorption Spectroscopy

This technique overcomes Doppler broadening to resolve the hyperfine transitions.

Methodology:

- Laser Setup: A tunable diode laser is set to the D2 transition of Rubidium (~780 nm). The laser beam is split into a strong pump beam and a weak probe beam.

- Vapor Cell: Both beams are directed through a room-temperature vapor cell containing **Rubidium-85**. The pump and probe beams are counter-propagating and overlap within the

cell.

- Interaction: The strong pump beam excites a specific velocity class of atoms to an excited state. When the laser is tuned to a hyperfine transition, the pump beam saturates the transition for atoms with a zero velocity component along the beam path.

- Detection: The probe beam's absorption is monitored by a photodetector. When the probe beam interacts with the same zero-velocity atoms that have been saturated by the pump beam, its absorption decreases. This results in a sharp "Lamb dip" in the absorption profile at the precise frequency of the hyperfine transition.

- Data Acquisition: The laser frequency is scanned across the D2 transition, and the photodetector signal is recorded, revealing the Doppler-free hyperfine spectrum.

Optical Pumping

This method is used to manipulate the populations of the Zeeman sublevels and to measure the Zeeman splitting.
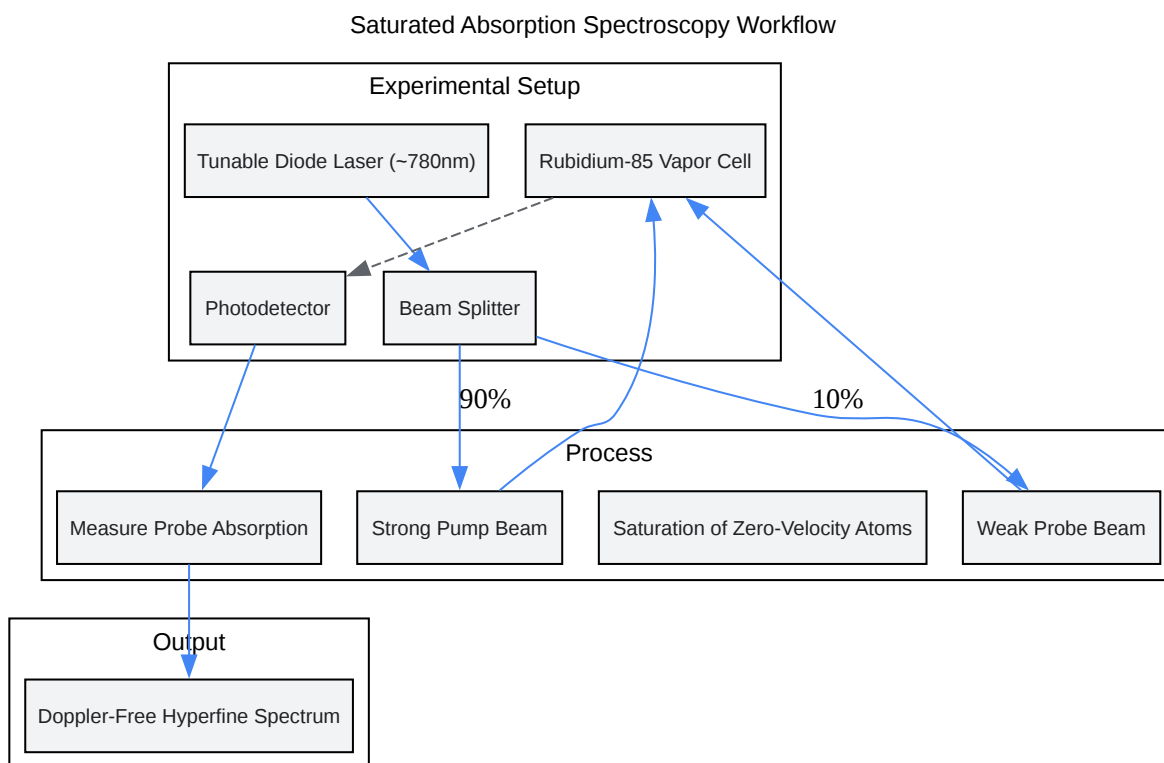
Methodology:

- Light Source: A Rubidium discharge lamp produces circularly polarized light corresponding to a specific hyperfine transition (e.g., from F=3 to an excited state).

- Vapor Cell and Magnetic Field: The light is passed through a **Rubidium-85** vapor cell placed within a uniform, variable magnetic field.

- Pumping Process: The circularly polarized light selectively excites atoms from certain m_F sublevels. Through spontaneous emission, the atoms can decay to any of the ground state sublevels. Over time, this process accumulates the atomic population in the m_F sublevels that do not absorb the pumping light (the "dark states").

- RF Field Application: A radio-frequency (RF) magnetic field, perpendicular to the main magnetic field, is applied to the vapor cell.

- Resonance Detection: When the frequency of the RF field corresponds to the energy difference between adjacent Zeeman sublevels, it induces transitions out of the dark state.

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This causes the atoms to absorb the pumping light again, leading to an increase in the light absorption, which is detected by a photodiode.

- Measurement: By sweeping the RF frequency or the magnetic field strength and observing the resonance, the Zeeman splitting can be precisely measured.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for Saturated Absorption Spectroscopy.

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Saturated Absorption Spectroscopy Workflow

Caption: Workflow for Saturated Absorption Spectroscopy.

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